

5-Bromothiazol-2-amine hydrochloride physical properties

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Compound of Interest

Compound Name: *5-Bromothiazol-2-amine
hydrochloride*

Cat. No.: *B145368*

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An In-depth Technical Guide to the Physical Properties of **5-Bromothiazol-2-amine Hydrochloride**

For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties of active pharmaceutical ingredients (APIs) and their intermediates is fundamental. **5-Bromothiazol-2-amine hydrochloride** is a key building block in the synthesis of various biologically active compounds. This document provides a detailed overview of its core physical properties, supported by experimental protocols and logical workflows.

Core Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of 5-Bromothiazol-2-amine and its hydrochloride salt. It is important to distinguish between the free base and its salt forms, as properties can differ significantly.

Property	Value	Notes
IUPAC Name	5-bromo-1,3-thiazol-2-amine hydrochloride	
Molecular Formula	C ₃ H ₃ BrN ₂ S · HCl[1]	
Molecular Weight	215.5 g/mol [1]	For the hydrochloride salt. The free base is 179.04 g/mol .[2]
Appearance	Solid	Typically a solid form.
CAS Number	133692-18-9[1]	For the hydrochloride salt. The free base is 3034-22-8.[2]
Purity	≥96%[1]	Typical purity for commercially available reagent.
Boiling Point	311.2 °C at 760 mmHg[3]	Data likely for the free base, 5-Bromothiazol-2-amine.
Flash Point	142 °C[3]	Data likely for the free base.

Experimental Protocols

A precise understanding of a compound's properties relies on well-defined experimental procedures for its synthesis and analysis.

Synthesis of 5-Bromothiazol-2-amine from 2-Aminothiazole

This protocol describes a common laboratory-scale synthesis of the free base, 5-Bromothiazol-2-amine, which can subsequently be converted to its hydrochloride salt.

Materials:

- 2-Aminothiazole (4 mmol)
- Acetic acid (16 mL)

- Bromine (8 mmol)
- Saturated Sodium Bicarbonate (NaHCO_3) solution
- Ethyl acetate
- Anhydrous sodium sulfate

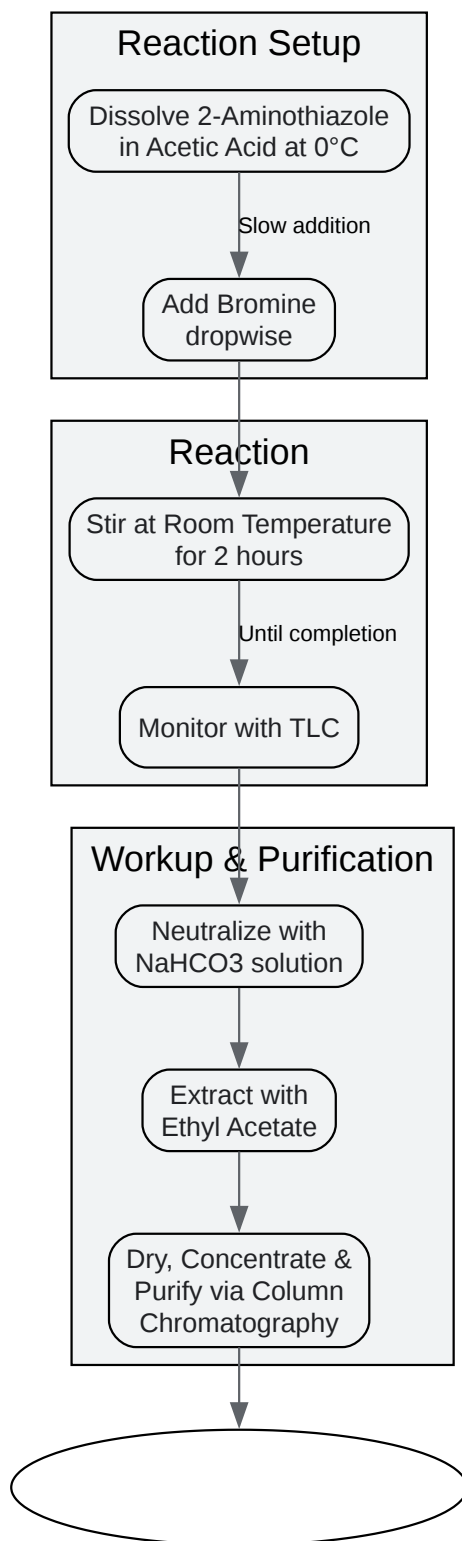
Procedure:

- Dissolve 400 mg (4 mmol) of 2-Aminothiazole in 16 mL of acetic acid in a suitable reaction vessel at 0 °C.
- Slowly add 408 μL (8 mmol) of Bromine dropwise to the solution while maintaining the temperature.
- Allow the mixture to warm to room temperature and stir for an additional 2 hours.
- Monitor the reaction's completion using Thin-Layer Chromatography (TLC).
- Once the reaction is complete, adjust the pH to 7-8 using a saturated NaHCO_3 solution to neutralize the acetic acid.
- Perform a liquid-liquid extraction using ethyl acetate (3 x 20 mL).
- Combine the organic layers and wash with saturated saline.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the resulting crude product via column chromatography to yield 5-Bromothiazol-2-amine.^[4]

Workflow and Process Visualization

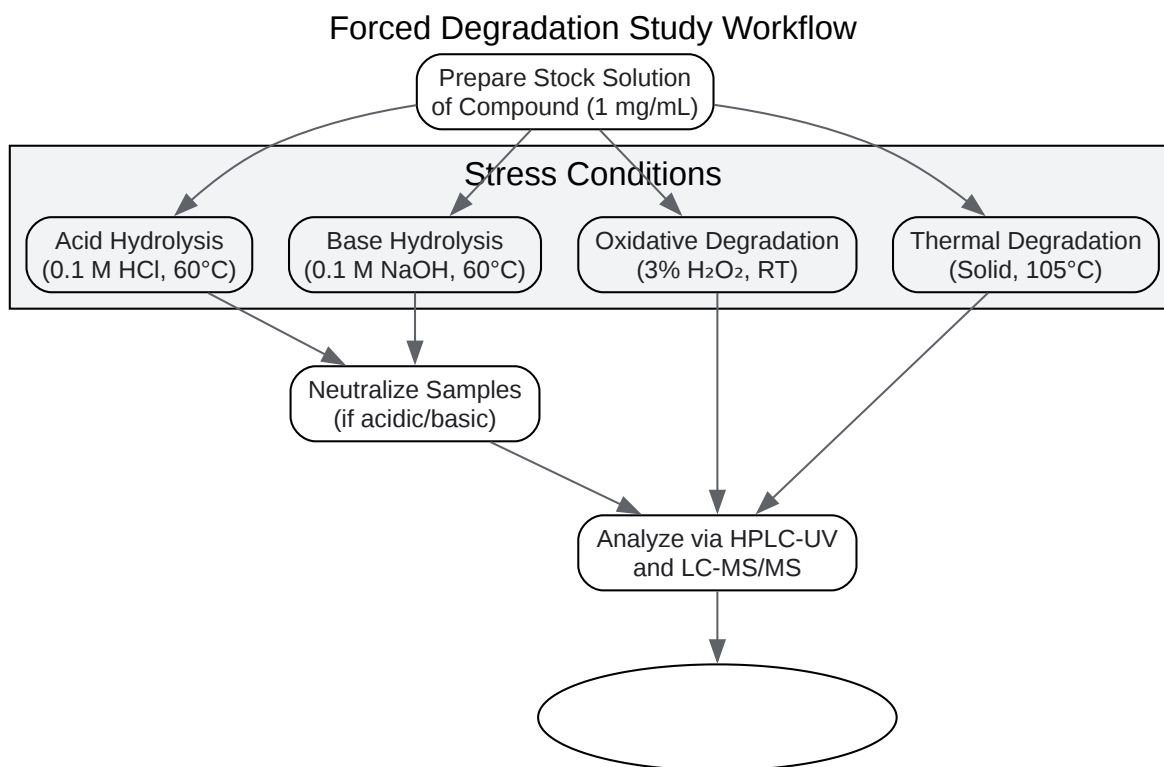
Visual diagrams are crucial for representing complex chemical processes and analytical workflows clearly. The following diagrams illustrate key procedures related to **5-Bromothiazol-2-amine hydrochloride**.

Synthesis Workflow for 5-Bromothiazol-2-amine



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Caption: Synthesis of 5-Bromothiazol-2-amine from 2-Aminothiazole.



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Caption: Analytical workflow for a forced degradation study.[5]

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